

Technical Support Center: Pyraclostrobin Solubility for In Vitro Experiments

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Compound of Interest

Compound Name: *Pyraoxystrobin*

Cat. No.: *B1461943*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to pyraclostrobin solubility in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is pyraclostrobin and what is its primary mechanism of action in vitro?

A1: Pyraclostrobin is a broad-spectrum fungicide belonging to the strobilurin class.^{[1][2][3]} In in vitro settings, its primary mechanism of action is the inhibition of the mitochondrial cytochrome-bc1 complex (Complex III), which disrupts mitochondrial respiration and reduces the production of ATP.^{[3][4][5]} This can lead to downstream effects such as oxidative stress, mitochondrial dysfunction, and activation of signaling pathways like AMPK/mTOR.^[1]

Q2: What are the key physicochemical properties of pyraclostrobin?

A2: Pyraclostrobin is a white to light beige solid with a melting point between 63.7-65.2°C.^{[2][6]} It is characterized by very low water solubility.^{[2][3][7]}

Q3: In which organic solvents is pyraclostrobin soluble?

A3: Pyraclostrobin is soluble in a variety of organic solvents. Dimethyl sulfoxide (DMSO) is a highly effective solvent for pyraclostrobin.^{[1][6][8]} It is also soluble in ethanol, dimethyl formamide (DMF), acetone, ethyl acetate, acetonitrile, dichloromethane, and toluene.^{[2][8]}

Troubleshooting Guide

Q4: I am having trouble dissolving my pyraclostrobin powder. What should I do?

A4: If you are experiencing difficulty dissolving pyraclostrobin, consider the following troubleshooting steps:

- **Choice of Solvent:** Ensure you are using an appropriate organic solvent. DMSO is an excellent choice, with a high solubility for pyraclostrobin.[\[1\]](#)[\[6\]](#)[\[8\]](#)
- **Fresh Solvent:** Use a fresh, unopened container of your solvent, particularly for hygroscopic solvents like DMSO, as absorbed water can affect solubility.[\[1\]](#)
- **Sonication:** Use an ultrasonic bath to aid dissolution.[\[1\]](#)[\[4\]](#)[\[5\]](#) This can help break up powder aggregates and increase the rate of solvation.
- **Gentle Warming:** Gently warm the solution to 37°C to increase solubility.[\[4\]](#) Avoid excessive heat, which could lead to degradation.
- **Vortexing:** Vigorous vortexing can also help to dissolve the compound.

Q5: My pyraclostrobin precipitates after I add the stock solution to my aqueous cell culture medium. How can I prevent this?

A5: Precipitation upon addition to aqueous media is a common problem for hydrophobic compounds like pyraclostrobin. This occurs when the final concentration of the organic solvent is not sufficient to keep the compound in solution.

- **Final Solvent Concentration:** Ensure the final concentration of your organic solvent (e.g., DMSO) in the cell culture medium is kept as low as possible, typically below 0.5% or 1%, to avoid solvent-induced cytotoxicity.[\[9\]](#) However, this low concentration may not be sufficient to maintain pyraclostrobin's solubility.
- **Intermediate Dilutions:** Instead of adding a highly concentrated stock directly to your medium, perform one or more intermediate dilution steps. For example, dilute your DMSO stock in a small volume of medium first, then add this to your final culture volume.

- **Rapid Mixing:** When adding the stock solution to the medium, ensure rapid and thorough mixing by gently swirling the plate or tube. This helps to disperse the compound quickly and avoid localized high concentrations that can lead to precipitation.
- **Serum in Media:** The presence of proteins, such as those in fetal bovine serum (FBS), can sometimes help to stabilize hydrophobic compounds and prevent precipitation.
- **Re-evaluate Final Concentration:** It is possible that the desired final concentration of pyraclostrobin is above its solubility limit in the final aqueous medium. You may need to lower the target concentration for your experiment.

Q6: What is the stability of pyraclostrobin in aqueous solutions?

A6: Pyraclostrobin's stability in aqueous solutions is highly dependent on pH.

- It is most stable in acidic conditions (pH 5.0).[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Hydrolysis (degradation) increases as the pH becomes more alkaline.[\[11\]](#)[\[13\]](#) In basic water (pH 9.0), it deteriorates rapidly.[\[13\]](#)
- The hydrolysis half-life can range from 23.1 to 115.5 days depending on the pH and other factors.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Pyraclostrobin is also susceptible to photolysis (degradation by light). Its half-life under light irradiation in buffer solutions can be less than 12 hours.[\[10\]](#)[\[11\]](#)[\[12\]](#) Therefore, it is advisable to protect pyraclostrobin solutions from light.

Data Presentation: Solubility and Stock Solutions

Table 1: Solubility of Pyraclostrobin in Various Solvents

Solvent	Solubility	Reference
DMSO	~250 mg/mL (644.63 mM)	[4] [5] [6]
DMSO	~100 mg/mL (257.85 mM)	[1]
DMSO & Dimethyl formamide (DMF)	~30 mg/mL	[8]
Ethanol	~10 mg/mL	[8]
Methanol	~100.8 g/L	[2]
Acetone, Ethyl Acetate, Acetonitrile, Dichloromethane, Toluene	>500 g/L	[2]
Water (20°C)	1.9 mg/L	[2] [3] [7]

Note: Solubility values can vary between sources, potentially due to differences in experimental conditions and purity of the compound.

Experimental Protocols

Protocol: Preparation of a Pyraclostrobin Stock Solution and Dilution for In Vitro Experiments

Objective: To prepare a concentrated stock solution of pyraclostrobin in DMSO and dilute it to a final working concentration in cell culture medium.

Materials:

- Pyraclostrobin powder
- High-purity, sterile DMSO
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips
- Vortex mixer

- Ultrasonic water bath
- Cell culture medium (pre-warmed to 37°C)

Procedure:

Part 1: Preparing a Concentrated Stock Solution (e.g., 100 mM in DMSO)

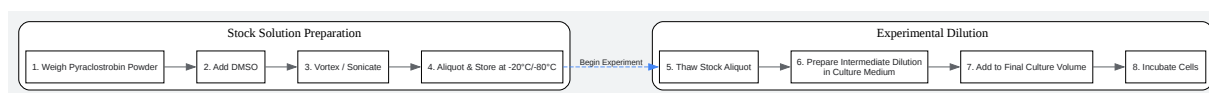
- Calculate Required Mass: Determine the mass of pyraclostrobin needed. The molecular weight of pyraclostrobin is 387.82 g/mol .[\[6\]](#)
 - Calculation for 1 mL of 100 mM stock: $0.1 \text{ mol/L} \times 387.82 \text{ g/mol} \times 0.001 \text{ L} = 0.03878 \text{ g} = 38.78 \text{ mg}$.
- Weigh Pyraclostrobin: Carefully weigh out the calculated mass of pyraclostrobin powder and place it into a sterile microcentrifuge tube.
- Add Solvent: Add the corresponding volume of sterile DMSO to the tube.
- Dissolve: Tightly cap the tube and vortex vigorously for 1-2 minutes.
- Aid Dissolution (if necessary): If the powder is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.[\[1\]](#)[\[5\]](#) Gentle warming in a 37°C water bath can also be used.[\[4\]](#) Visually inspect to ensure no solid particles remain.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.[\[4\]](#) When stored at -20°C, it is recommended to use within one month; at -80°C, within six months.[\[4\]](#)

Part 2: Diluting to Final Working Concentration in Cell Culture Medium

- Thaw Stock Solution: Thaw one aliquot of the stock solution at room temperature or in a 37°C water bath.
- Prepare Intermediate Dilution (Recommended): To minimize precipitation, first prepare an intermediate dilution.

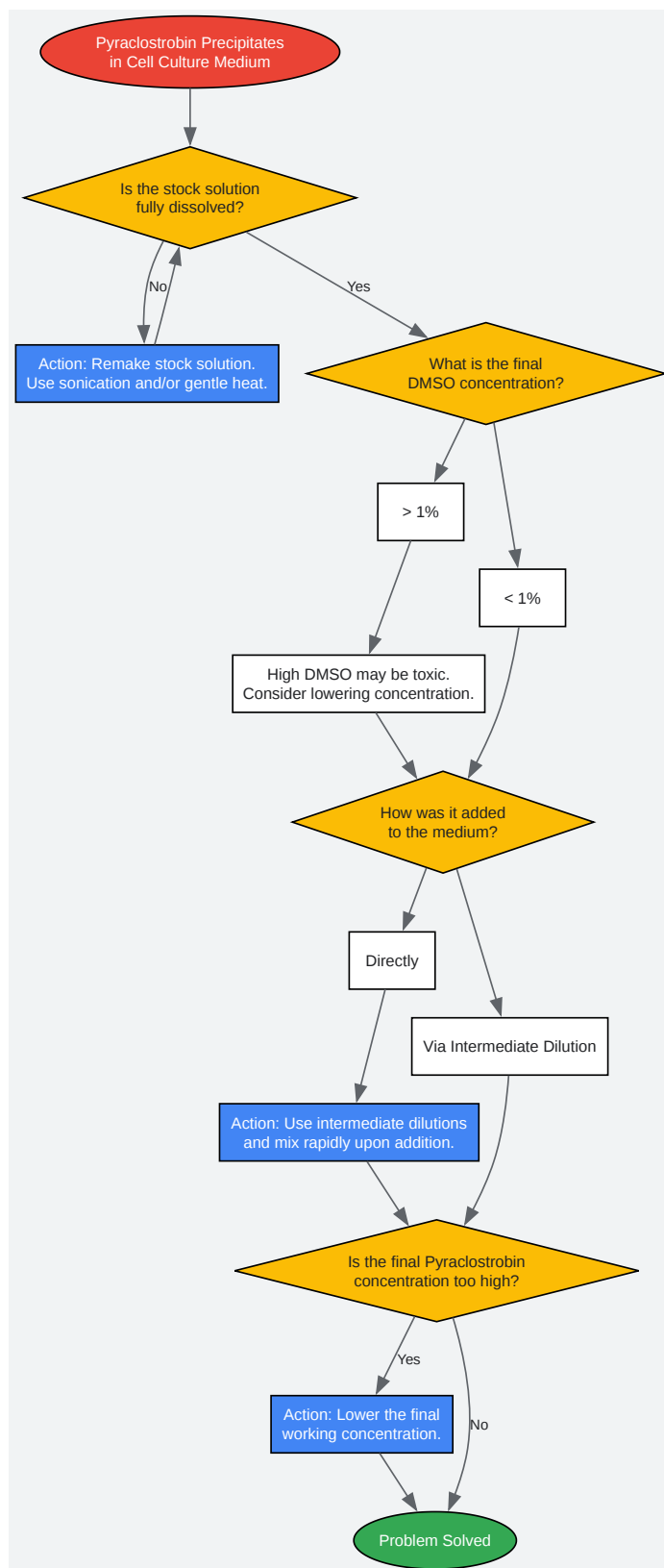
- For example, to achieve a final concentration of 10 μM in a 10 mL culture volume, you can add 1 μL of the 100 mM stock to 999 μL of pre-warmed cell culture medium. This creates a 100 μM intermediate solution.
- Final Dilution: Add the required volume of the intermediate solution to your cell culture plates.
 - Continuing the example, add 1 mL of the 100 μM intermediate solution to 9 mL of cell culture medium in your flask or plate to achieve the final 10 μM concentration.
- Mix Thoroughly: Immediately after adding the pyraclostrobin solution, gently swirl the plate or flask to ensure rapid and even distribution in the medium.
- Solvent Control: Prepare a vehicle control by adding the same final concentration of DMSO (without pyraclostrobin) to a separate set of cells to account for any effects of the solvent itself.

Visualizations



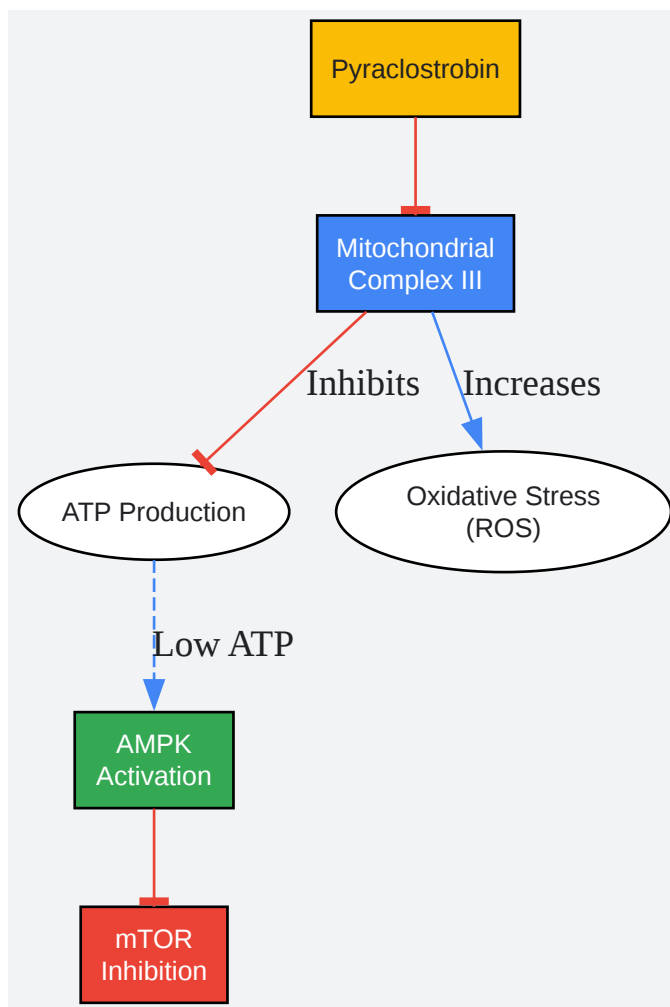
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Pyraclostrobin Experimental Workflow



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Troubleshooting Pyraclostrobin Precipitation



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Pyraclostrobin's Cellular Mechanism

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